Crystallization of Lrp: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name:	*leucine-responsive regulatory protein*
CAS No.:	*138791-20-5*
Cat. No.:	*B1178876*

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the crystallization of the **Leucine-responsive regulatory protein** (Lrp), a key global transcriptional regulator in Escherichia coli and other bacteria. Understanding the three-dimensional structure of Lrp is crucial for elucidating its regulatory mechanisms and for the rational design of novel antimicrobial agents.

The **Leucine-responsive regulatory protein** (Lrp) from E. coli is a global transcriptional regulator that plays a pivotal role in controlling the expression of a wide array of genes, primarily involved in amino acid metabolism and transport.[1] Its function is often modulated by the presence of the effector molecule leucine.[1] Structural elucidation of Lrp is fundamental to understanding its complex regulatory networks.

Data Presentation: Crystallization Conditions for E. coli Lrp

The following tables summarize the quantitative data for the successful crystallization of E. coli Lrp as reported in the literature. The protein was co-crystallized with a short DNA duplex,

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which, although disordered in the final structure, appears to be a critical component for obtaining crystals.[1][2][3]

Table 1: Protein and DNA Information

Component	Description	Concentration
Protein	Escherichia coli Lrp	Not specified in the final crystallization drop, but purified to a high concentration.
DNA Oligomer	19 base-pair duplex from the pap operon binding site 2	Included in the crystallization milieu.[1]
DNA Sequence	5'-TGTGGGTTAAAAGATCGTT-3'	

Table 2: Crystallization Solution and Conditions

Parameter	Condition
Precipitant	10% (w/v) Polyethylene glycol (PEG) 8000
Buffer	50 mM MES (2-(N-morpholino)ethanesulfonic acid)
Buffer pH	5.6
Salt 1	0.4 M KCl
Salt 2	10 mM $MgCl_2$
Temperature	Not explicitly stated, but crystal trays are typically incubated at 4°C or 20°C.

Table 3: Cryoprotection and Data Collection Parameters

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Parameter	Condition
Cryoprotectant Solution	50 mM MES (pH 5.6), 10 mM $MgCl_2$, 0.4 M KCl, 10% PEG 8000, 25% (v/v) glycerol
Freezing Method	Flash frozen at 100 K
Space Group	$C222_1$
Unit Cell Dimensions	a=100.1 Å, b=237.0 Å, c=75.6 Å

Experimental Protocols

This section provides detailed methodologies for the purification and crystallization of E. coli Lrp, based on the protocol described by de los Rios and Perona (2007).[1]

Protocol 1: Recombinant E. coli Lrp Expression and Purification

- Expression:
  - Transform E. coli strain JM105 with the plasmid pJWD carrying the lrp gene.
  - Grow the cells in Luria-Bertani (LB) media at 37°C with shaking.
  - Induce protein expression at an OD_{600} of 0.8 with 0.5 mM Isopropyl β-D-1-thiogalactopyranoside (IPTG).
  - Continue shaking for 2.5 hours at 37°C.[1]
  - Harvest the cells by centrifugation.
- Lysis:
  - Resuspend the cell pellet in PC buffer (50 mM potassium phosphate pH 7.4, 0.1 M NaCl, 0.1 mM EDTA, 10 mM β-mercaptoethanol, 10% glycerol).[1]
  - Lyse the cells using a suitable method (e.g., sonication or French press).

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- Clarify the lysate by ultracentrifugation to remove cell debris.

- Purification:
  - The specific chromatographic steps are not detailed in the provided text, but a typical purification protocol for a DNA-binding protein like Lrp would involve:
    - Affinity Chromatography: Utilize a heparin or a specific DNA-sequence affinity column to capture Lrp.
    - Ion-Exchange Chromatography: Further purify the protein based on its net charge.
    - Size-Exclusion Chromatography: As a final polishing step to isolate the oligomeric Lrp and remove any remaining contaminants.
  - Analyze fractions from each step by SDS-PAGE to assess purity.
  - Pool the pure fractions and concentrate the protein to a suitable concentration for crystallization trials (typically 5-10 mg/mL).

Protocol 2: Crystallization of E. coli Lrp

- Preparation of DNA:
  - Synthesize and purify the two complementary 19-mer DNA strands.
  - Anneal the strands to form the duplex DNA by heating to 95°C for 5 minutes and then slowly cooling to room temperature.

- Crystallization Setup (Hanging Drop Vapor Diffusion):
  - Prepare the reservoir solution containing 50 mM MES pH 5.6, 0.4 M KCl, 10 mM $MgCl_2$, and 10% (w/v) PEG 8000.
  - On a siliconized glass coverslip, mix 1 µL of the concentrated Lrp protein solution with 1 µL of the 19 bp duplex DNA solution and 2 µL of the reservoir solution.

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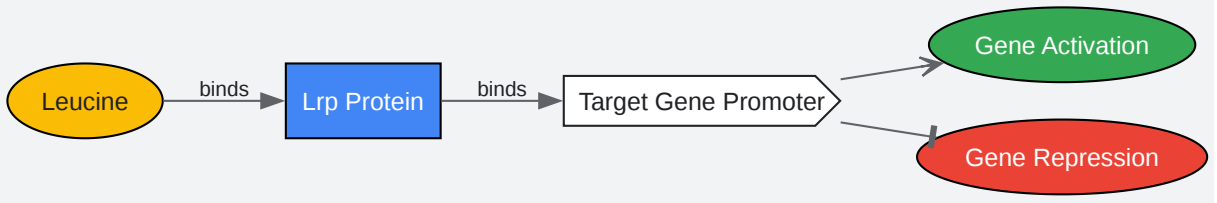
- Invert the coverslip and seal it over the well of a crystallization plate containing the reservoir solution.
- Incubate the plate at a constant temperature (e.g., 4°C or 20°C) and monitor for crystal growth.

- Crystal Handling and Cryoprotection:
  - Once crystals appear and have grown to a suitable size, prepare the cryoprotectant solution by adding glycerol to the reservoir solution to a final concentration of 25% (v/v).[1]
  - Briefly soak the crystals in the cryoprotectant solution.
  - Using a cryo-loop, retrieve a single crystal and flash-freeze it in liquid nitrogen for storage and subsequent X-ray diffraction analysis.

Visualizations

Lrp Regulatory Logic

The following diagram illustrates the general regulatory logic of Lrp, which can act as both an activator and a repressor, often in response to the presence of leucine.



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Caption: Lrp's regulatory activity on target genes is influenced by leucine.

Experimental Workflow for Lrp Crystallization

This diagram outlines the key steps involved in the purification and crystallization of the Lrp protein.

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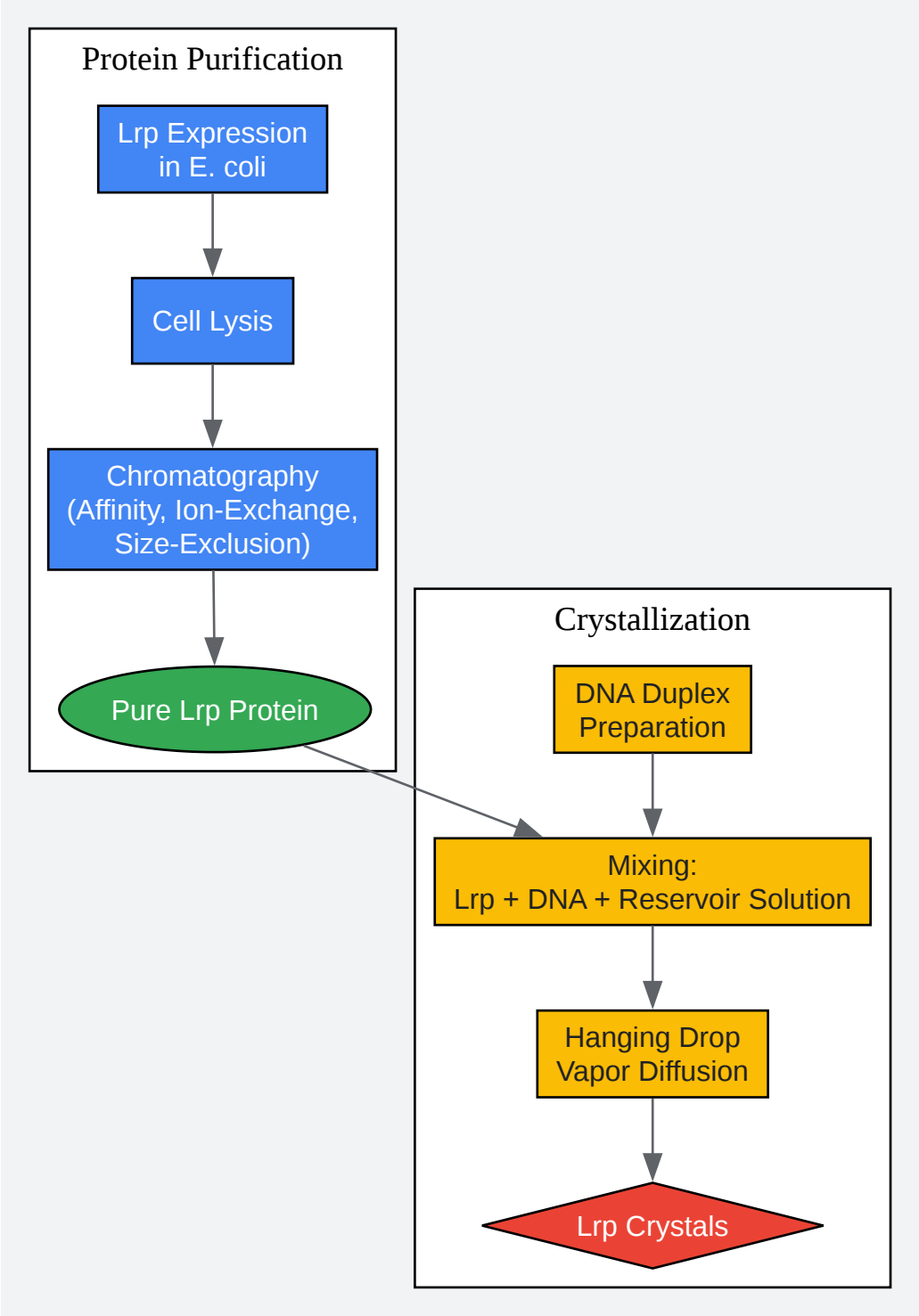

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Caption: Workflow for Lrp purification and crystallization.

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